

# Application Notes: C.I. Reactive Red 2 Staining of Cellulose Films

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## Compound of Interest

Compound Name: C.I. Reactive red 2

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## Introduction

**C.I. Reactive Red 2** is an anionic dichlorotriazine reactive dye used for staining cellulose and other materials containing hydroxyl groups.[1][2] Its utility in research and development stems from its ability to form a stable, covalent bond with the cellulose polymer, providing a vibrant and long-lasting red-to-bluish-red color.[3][4] This stable linkage makes it an excellent tool for visualizing cellulose films, fibers, and other cellulosic materials in various applications, including biomedical research, biomaterials development, and drug delivery studies. The staining process is a two-step procedure involving the exhaustion of the dye onto the cellulose surface, facilitated by an electrolyte, followed by a fixation step under alkaline conditions where the covalent bond is formed.[5][6]

## Mechanism of Action

The staining of cellulose with **C.I. Reactive Red 2** is a chemical process that results in a covalent bond between the dye molecule and the cellulose polymer.[1] This process can be broken down into two primary stages:

- **Exhaustion/Adsorption:** In an aqueous solution, both the cellulose film and the anionic **C.I. Reactive Red 2** molecules carry a negative surface charge, leading to electrostatic repulsion.[7][8] To overcome this, an electrolyte such as sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) is added to

the dye bath. The salt neutralizes the negative charge on the cellulose surface, reducing the repulsion and allowing the dye molecules to approach and adsorb onto the film.[\[3\]](#)[\[9\]](#)[\[10\]](#)

- **Fixation (Covalent Bonding):** Once the dye is adsorbed onto the cellulose surface, an alkali, typically sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), is introduced.[\[11\]](#)[\[12\]](#) The sodium carbonate raises the pH of the solution, which catalyzes the formation of a cellulosate anion ( $\text{Cell-O}^-$ ) from the hydroxyl groups ( $-\text{OH}$ ) of the cellulose.[\[6\]](#)[\[12\]](#) This highly nucleophilic cellulosate anion then attacks the electrophilic carbon atom of the dichlorotriazine ring on the **C.I. Reactive Red 2** molecule, displacing a chlorine atom and forming a stable ether linkage (covalent bond).[\[1\]](#)[\[4\]](#)

A competing reaction that can occur during the fixation step is the hydrolysis of the reactive dye.[\[5\]](#)[\[13\]](#) In the alkaline solution, the dye can also react with hydroxide ions ( $\text{OH}^-$ ) from the water, which deactivates the dye and prevents it from binding to the cellulose.[\[2\]](#)[\[13\]](#) Optimizing the staining conditions is therefore crucial to maximize dye fixation and minimize hydrolysis.

## Experimental Protocols

This protocol is a general guideline for staining cellulose films with **C.I. Reactive Red 2**. Optimal conditions may vary depending on the specific characteristics of the cellulose film (e.g., thickness, porosity) and the desired staining intensity.

Materials:

- **C.I. Reactive Red 2** (CAS No: 17804-49-8)
- Cellulose films
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), anhydrous
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), anhydrous
- Deionized water
- Beakers or other suitable staining vessels
- Shaker or orbital incubator

- Standard laboratory glassware and equipment

#### Solution Preparation:

- Dye Stock Solution (1% w/v): Dissolve 1 g of **C.I. Reactive Red 2** in 100 mL of deionized water. Stir until fully dissolved. Prepare fresh as needed.
- Sodium Sulfate Solution (1 M): Dissolve 142.04 g of anhydrous sodium sulfate in 1 L of deionized water.
- Sodium Carbonate Solution (1 M): Dissolve 105.99 g of anhydrous sodium carbonate in 1 L of deionized water.

#### Staining Protocol:

- Pre-treatment of Cellulose Film: If necessary, pre-treat the cellulose film to remove any coatings or impurities that might interfere with staining. This may involve washing with deionized water or a mild detergent, followed by thorough rinsing.
- Dyeing (Exhaustion):
  - Prepare a dye bath containing the desired concentration of **C.I. Reactive Red 2** (e.g., 0.5-1.5% on weight of fabric, or a specific molar concentration for films) and sodium sulfate (e.g., 5-15 g/L).<sup>[5]</sup>
  - Immerse the cellulose film in the dye bath. A typical liquor ratio (volume of dye bath to weight of film) is 25:1.<sup>[5]</sup>
  - Incubate at room temperature (e.g., 25°C) for 30 minutes with gentle agitation.<sup>[5]</sup>
- Fixation:
  - Add the required volume of sodium carbonate solution to the dye bath to achieve the desired final concentration (e.g., 5-15 g/L).<sup>[5]</sup>
  - Increase the temperature of the dye bath to 40°C.<sup>[5]</sup>
  - Continue incubation for 60 minutes with gentle agitation.<sup>[5]</sup>

- Washing:
  - Remove the stained cellulose film from the dye bath.
  - Rinse thoroughly with cold deionized water until the rinsing solution is clear.[\[5\]](#)
  - Perform a hot wash with deionized water (e.g., 70-80°C) for 10-15 minutes to remove any unfixed or hydrolyzed dye.[\[14\]](#) A mild non-ionic soap can be added to this step to improve the removal of unbound dye.
  - Rinse again with cold deionized water.
- Drying:
  - Allow the stained cellulose film to air dry or dry in an oven at a low temperature (e.g., 60°C).

## Data Presentation

The following tables summarize the typical ranges for the key quantitative parameters in the **C.I. Reactive Red 2** staining protocol for cellulose materials.

Table 1: Reagent Concentrations

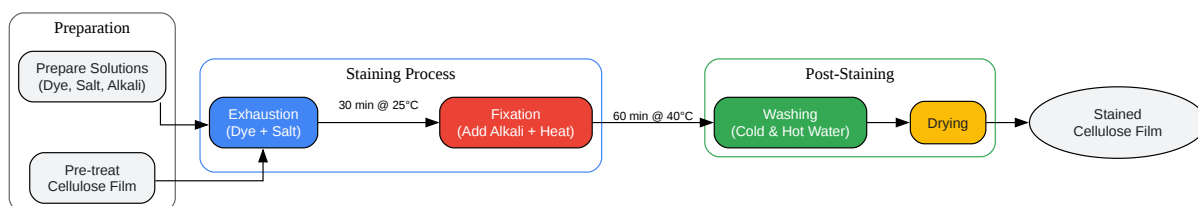
Reagent	Concentration Range	Purpose	Reference
C.I. Reactive Red 2	0.5 - 1.5% (o.w.f)*	Chromophore for staining	<a href="#">[5]</a>
Sodium Sulfate (Na <sub>2</sub> SO <sub>4</sub> )	5 - 15 g/L	Electrolyte to promote dye exhaustion	<a href="#">[5]</a>
Sodium Carbonate (Na <sub>2</sub> CO <sub>3</sub> )	5 - 15 g/L	Alkali for dye fixation	<a href="#">[5]</a>

\*o.w.f. = on the weight of fabric. For films, this can be adapted based on surface area and desired staining intensity.

Table 2: Process Parameters

Parameter	Value/Range	Purpose	Reference
Liquor Ratio	25:1	Ratio of dye bath volume to substrate weight	[5]
Exhaustion Temperature	25°C	Initial dye adsorption	[5]
Exhaustion Time	30 minutes	Duration for dye adsorption	[5]
Fixation Temperature	40°C	Promotes covalent bond formation	[5]
Fixation Time	60 minutes	Duration for covalent bond formation	[5]
Washing	Cold and hot water rinses	Removal of unfixed and hydrolyzed dye	[5][14]

## Mandatory Visualization



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Caption: Experimental workflow for **C.I. Reactive Red 2** staining of cellulose films.

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